

Technical Support Center: Dmhca (N,N-dimethyl-3 β -hydroxycholelenamide)

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Compound of Interest

Compound Name: Dmhca

Cat. No.: B1263165

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Welcome to the technical support center for **Dmhca** (N,N-dimethyl-3 β -hydroxycholelenamide). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on minimizing degradation and troubleshooting common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **Dmhca** and what is its primary mechanism of action?

A1: **Dmhca**, or N,N-dimethyl-3 β -hydroxycholelenamide, is a synthetic, selective liver X receptor (LXR) agonist. LXRs are nuclear receptors that play a crucial role in cholesterol homeostasis, lipid metabolism, and inflammation. **Dmhca** activates LXR, leading to the transcription of genes involved in reverse cholesterol transport, such as ATP-binding cassette transporter A1 (ABCA1). A key advantage of **Dmhca** is its selectivity, as it tends to activate the cholesterol efflux pathway with minimal induction of genes that promote triglyceride synthesis, a common side effect of other LXR agonists.

Q2: What are the recommended storage conditions for **Dmhca**?

A2: Proper storage is critical to prevent the degradation of **Dmhca**. Based on supplier recommendations and the general stability of steroidal compounds, the following conditions are advised:

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 1 year
Stock Solution (in DMSO)	-80°C	Up to 6 months
Stock Solution (in DMSO)	-20°C	Up to 1 month

Q3: In which solvents is **Dmhca** soluble?

A3: **Dmhca** has low aqueous solubility. It is commonly dissolved in organic solvents.

Solvent	Solubility
Dimethyl sulfoxide (DMSO)	Soluble
Ethanol	Soluble
Water	Very low solubility

For cell culture experiments, it is common practice to prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the culture medium. Ensure the final DMSO concentration is low (typically <0.1%) to avoid solvent-induced cellular toxicity.

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments involving **Dmhca**.

Issue 1: Inconsistent or weaker-than-expected biological activity.

Potential Cause	Troubleshooting Step	Recommended Action
Dmhca Degradation	Verify the age and storage conditions of your Dmhca stock.	Purchase fresh Dmhca if the current stock is old or has been stored improperly. Prepare fresh stock solutions and use them within the recommended timeframe.
Assess the potential for degradation in your experimental setup.	Minimize exposure of Dmhca solutions to light and extreme pH conditions. Prepare fresh dilutions from a frozen stock solution for each experiment.	
Incorrect Concentration	Re-calculate all dilutions and ensure accurate pipetting.	Use calibrated pipettes and perform serial dilutions carefully. Consider verifying the concentration of your stock solution if you have access to analytical instrumentation like HPLC.
Cellular Health	Monitor cells for signs of stress or toxicity.	Perform a cell viability assay (e.g., MTT or trypan blue exclusion) to ensure that the observed effect is not due to cytotoxicity from Dmhca or the solvent.
Sub-optimal Assay Conditions	Review and optimize your experimental protocol.	Ensure that the incubation time, cell density, and other assay parameters are optimized for detecting the expected biological response.

Issue 2: High background or off-target effects.

Potential Cause	Troubleshooting Step	Recommended Action
High Solvent Concentration	Check the final concentration of the solvent (e.g., DMSO) in your experiment.	Ensure the final solvent concentration is below the threshold for cellular toxicity and off-target effects (typically <0.1% for DMSO). Run a vehicle control (solvent only) to assess its impact.
Compound Purity	Verify the purity of your Dmhca.	If possible, obtain a certificate of analysis from the supplier. If purity is a concern, consider purchasing from a different, reputable vendor.
Non-specific Binding	Include appropriate negative controls in your experiment.	Use a structurally similar but inactive compound as a negative control to determine if the observed effects are specific to LXR activation by Dmhca.

Experimental Protocols

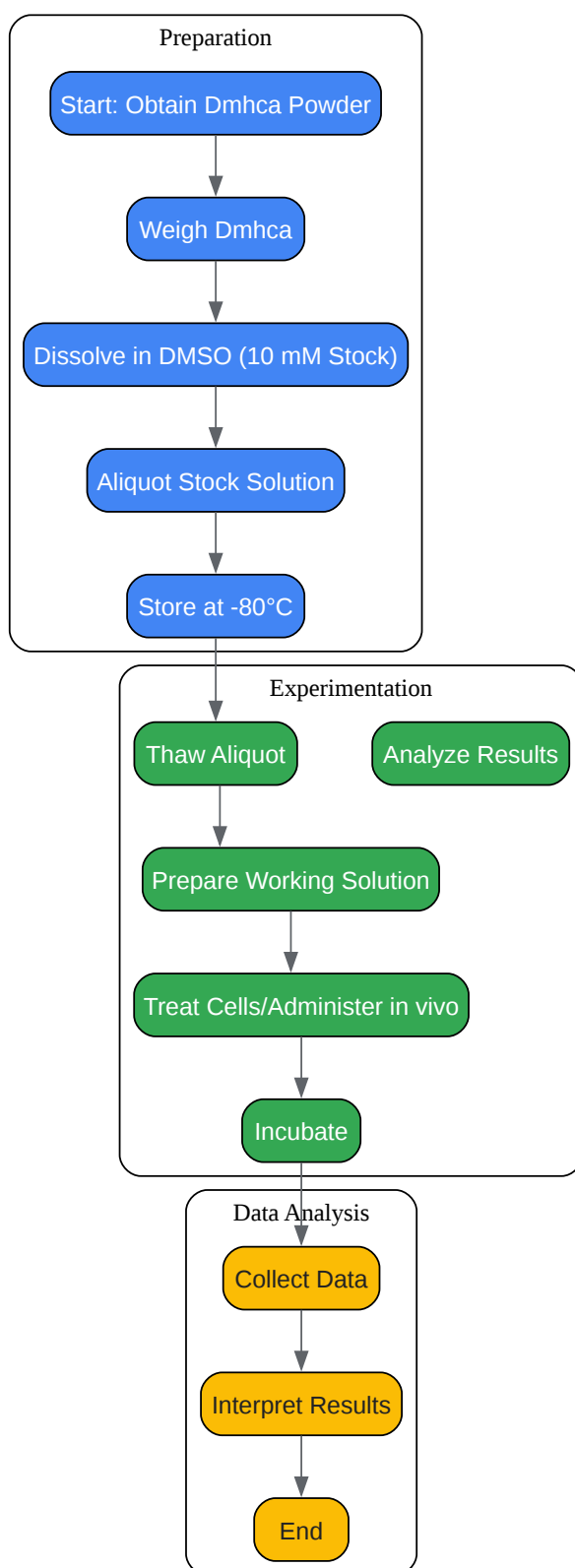
Protocol 1: Preparation of a 10 mM **Dmhca** Stock Solution in DMSO

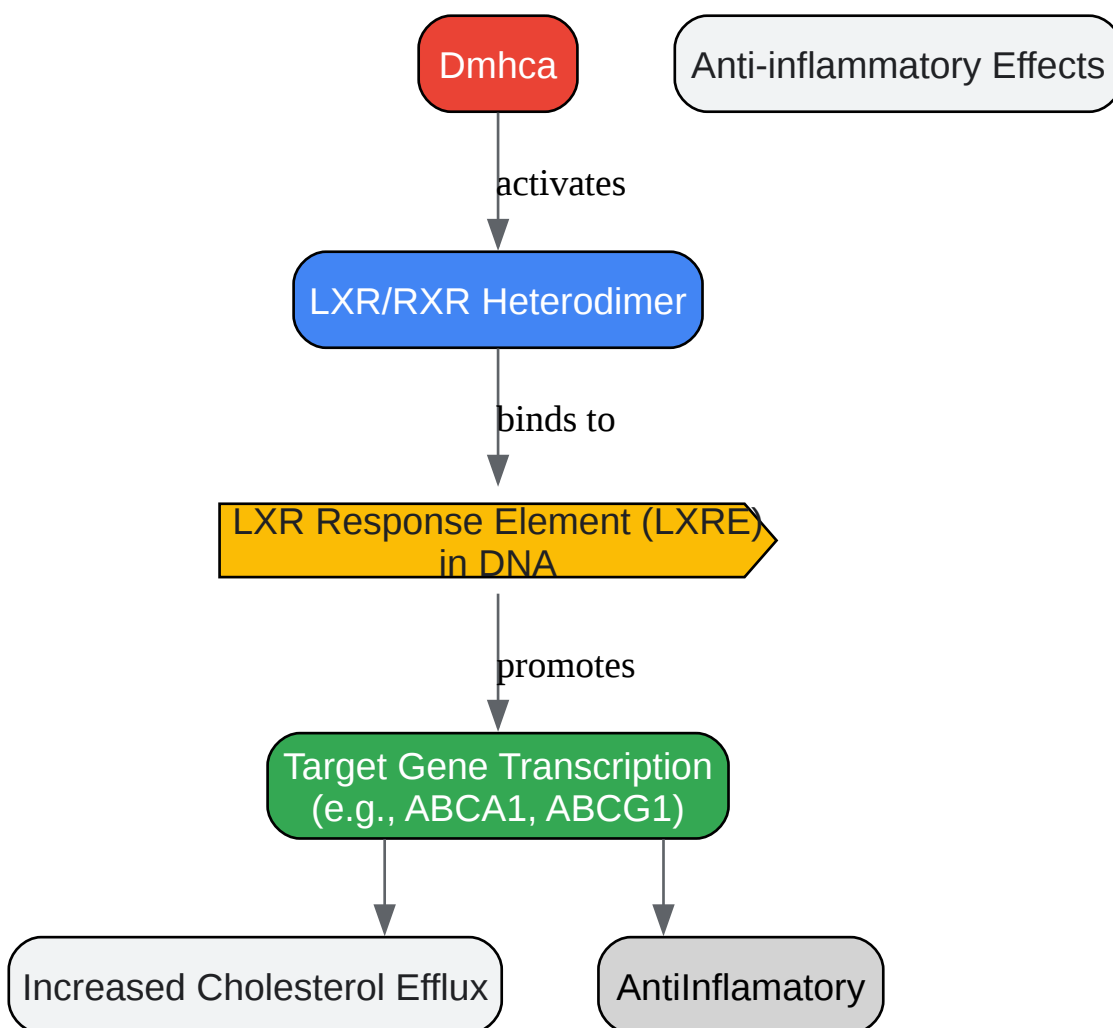
- Materials:
 - **Dmhca** (solid powder)
 - Anhydrous Dimethyl sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Calibrated micropipettes

- Procedure:
 1. Allow the **Dmhca** vial to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh out the desired amount of **Dmhca** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM solution (Molecular Weight of **Dmhca** \approx 401.6 g/mol), weigh out 0.4016 mg of **Dmhca**.
 3. Transfer the weighed **Dmhca** to a sterile amber vial.
 4. Add the calculated volume of anhydrous DMSO to the vial. For the example above, add 100 μ L of DMSO.
 5. Vortex the solution until the **Dmhca** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid dissolution.
 6. Aliquot the stock solution into smaller, single-use volumes in sterile amber microcentrifuge tubes to minimize freeze-thaw cycles.
 7. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Visualizations

Dmhca Experimental Workflow





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